

Artobiloxanthone phytochemical characterization

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Compound Focus: Artobiloxanthone

CAS No.: 121748-25-2

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Phytochemical Profile and Reported Bioactivity

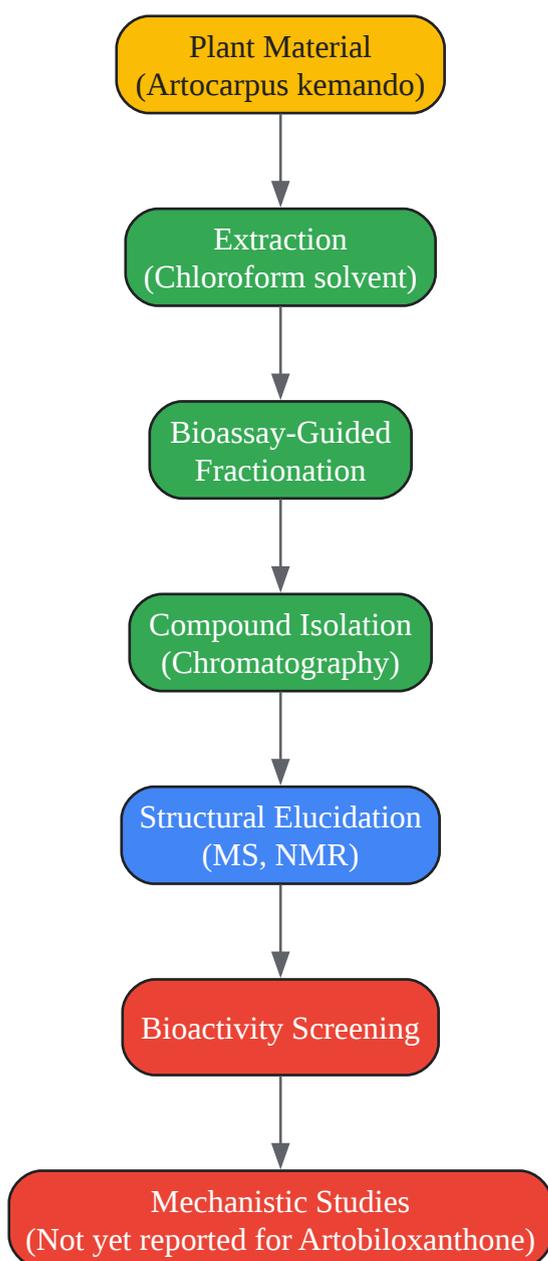
Artobiloxanthone is an isoprenylated xanthone derivative isolated from plants of the *Artocarpus* genus [1]. The table below summarizes its basic phytochemical characterization and known pharmacological activity:

Property Category	Details
IUPAC Name	Information not available in search results
Molecular Formula / Weight	Information not available in search results
Structure	Fused dihydrofuran ring on a xanthone core [1]
Plant Source	<i>Artocarpus kemando</i> Miq. [1]
Isolation Tissue	Chloroform extract (specific plant part not specified) [1]
Reported Bioactivity	Cytotoxic activity against KB cells (human oral epidermoid carcinoma) [1]
IC ₅₀ (Cytotoxicity)	3.5 µg/mL against KB cells [1]

A study noted that the presence of a fused dihydrofuran ring on the xanthone core can influence cytotoxic potency, suggesting this structural feature is key to its bioactivity [1].

Research Workflow for Phytochemical Characterization

The general research workflow for characterizing a compound like **artobiloxanthone**, from plant material to mechanistic studies, involves multiple stages. The pathway below outlines this process, though specific experimental details for **artobiloxanthone** were not available in the search results.



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Research Recommendations

Given the limited specific data on **artobiloxanthone**, the following approaches may be useful for your work:

- **Explore Analogous Compounds:** The search results provide more information on structurally related compounds from the *Artocarpus* genus, such as **artonin E** and **cycloartobiloxanthone** [1]. Investigating these analogues can offer valuable insights into Structure-Activity Relationships (SAR) for this class of compounds.
- **Consult Specialized Databases:** Detailed spectral data (NMR, MS) and specific experimental protocols for **artobiloxanthone** were not found. You may need to consult specialized natural product databases or chemical literature for more in-depth technical information.
- **Verify Bioactivity:** The cited cytotoxic activity is from a single source [1]. Further bioassay validation in different cell lines and mechanistic studies would be needed to confirm and expand upon these initial findings.

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References

1. Artocarpus Integer - an overview [sciencedirect.com]

To cite this document: Smolecule. [Artobiloxanthone phytochemical characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b644022#artobiloxanthone-phytochemical-characterization>]

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